

Proper Disposal of Atreleuton-d4: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Atreleuton-d4*

Cat. No.: *B12362281*

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This document provides essential safety and logistical information for the proper disposal of **Atreleuton-d4**, a deuterated analog of the 5-lipoxygenase inhibitor, Zileuton. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals who handle this compound.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, consult the manufacturer's Safety Data Sheet (SDS) for **Atreleuton-d4** (often listed under the synonym Zileuton-d4). The SDS is the primary source of detailed safety information.

Key Hazards:

- Harmful if swallowed: Acute oral toxicity.[1]
- Causes serious eye irritation.[1]

- The toxicological properties of this compound have not been fully evaluated.[2]

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **Atreleuton-d4**, including:

- Safety glasses or goggles.[3][4]
- Chemical-resistant gloves.
- A laboratory coat.

Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[2][3]

Summary of Atreleuton-d4 Properties

The following table summarizes key data for **Atreleuton-d4**.

Property	Data	Reference
Chemical Name	N-(1-benzo[b]thien-2-ylethyl-d4)-N-hydroxy-urea	[Cayman Chemical]
Synonyms	Zileuton-d4, ABT-761-d4	[1]
CAS Number	1189878-76-9	[1]
Molecular Formula	C ₁₁ H ₈ D ₄ N ₂ O ₂ S	[Cayman Chemical]
Appearance	A solid	[Cayman Chemical]
Solubility	Slightly soluble in DMSO, very slightly soluble in methanol.	[Cayman Chemical]
Storage	Store at -20°C.	[Cayman Chemical]
Known Hazards	Acute toxicity - oral (H302), Eye irritation (H319)	[1]

Step-by-Step Disposal Protocol

The disposal of **Atreleuton-d4** must be carried out in accordance with local, regional, and national hazardous waste regulations.^{[1][4]} Do not dispose of this compound with household garbage or allow it to enter the sewage system.^[1]

Step 1: Waste Identification and Segregation

- Identify: Classify all materials contaminated with **Atreleuton-d4** as hazardous chemical waste. This includes:
 - Unused or expired solid compound.
 - Solutions containing **Atreleuton-d4**.
 - Contaminated consumables (e.g., pipette tips, vials, gloves, bench paper).
- Segregate: Do not mix **Atreleuton-d4** waste with other waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) office.

Step 2: Waste Collection and Containment

- Solid Waste:
 - Collect pure **Atreleuton-d4** and contaminated solids (e.g., weighing paper, wipes) in a designated, leak-proof, and sealable hazardous waste container.
 - The container must be compatible with the chemical.
- Liquid Waste:
 - Collect solutions containing **Atreleuton-d4** in a separate, sealed, and clearly labeled hazardous waste container.
 - Leave at least one inch of headspace in liquid waste containers to allow for expansion.
- Empty Containers:
 - Thoroughly empty all original containers of the compound.

- Triple-rinse the empty container with a suitable solvent. Collect all rinsate as hazardous liquid waste.^[5]
- After rinsing, deface or remove the original label and dispose of the container as non-hazardous waste, or as directed by your EHS office.^[5]

Step 3: Labeling

- Label Clearly: All hazardous waste containers must be clearly labeled with the words "Hazardous Waste."
- Contents: The label must include the full chemical name ("**Atreleuton-d4**" or "Zileuton-d4") and list all other constituents, including solvents, with their approximate percentages.
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Step 4: Storage

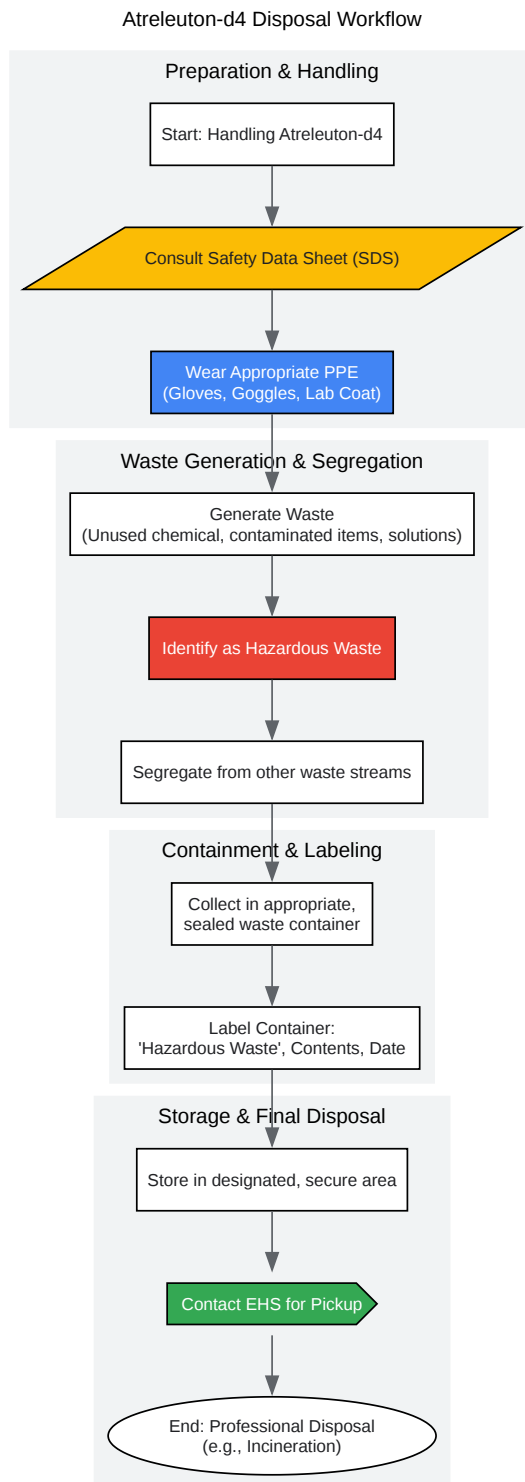
- Secure Location: Store the sealed waste containers in a designated, secure area away from incompatible materials.
- Follow Guidelines: Adhere to your institution's guidelines for the maximum volume of hazardous waste that can be stored in a laboratory and the maximum storage duration.

Step 5: Final Disposal

- Contact EHS: Arrange for a hazardous waste pickup through your institution's EHS office.^[6]
- Professional Disposal: **Atreleuton-d4** waste should be disposed of by a licensed chemical waste management company, typically via high-temperature incineration.^[7]

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Atreleuton-d4**.



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Caption: Logical workflow for the safe disposal of **Atreleuton-d4**.

By adhering to these procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste. Always prioritize safety and consult your institutional EHS department for specific guidance.

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